

Application Notes and Protocols for Ac-Phe-NHMe in Drug Discovery

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Compound of Interest

Compound Name: Ac-Phe-NHMe

CAS No.: 17186-60-6

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Introduction: The Utility of Ac-Phe-NHMe as a Core Scaffold in Protease Inhibitor Discovery

N-acetyl-L-phenylalanine N'-methylester (**Ac-Phe-NHMe**) is a dipeptide mimetic that serves as a fundamental building block and research tool in the field of drug discovery and development. Its structure is particularly relevant to the study of proteases, a major class of enzymes that are critical targets for therapeutic intervention in a wide range of diseases, including viral infections, cancer, and inflammatory disorders.

Chymotrypsin, a serine protease, selectively catalyzes the hydrolysis of peptide bonds on the C-terminal side of aromatic amino acids such as phenylalanine, tryptophan, and tyrosine.^[1] The phenylalanine residue in **Ac-Phe-NHMe** makes it an excellent starting point for designing ligands and inhibitors that target the S1 specificity pocket of chymotrypsin-like serine proteases. The N-terminal acetyl cap and C-terminal methylester provide stability against exopeptidases, making it a more robust scaffold than a simple dipeptide.

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of **Ac-Phe-NHMe** and its analogs. We will detail

protocols for key enzymatic and cell-based assays, biophysical characterization of binding interactions, and the principles of structure-activity relationship (SAR) studies.

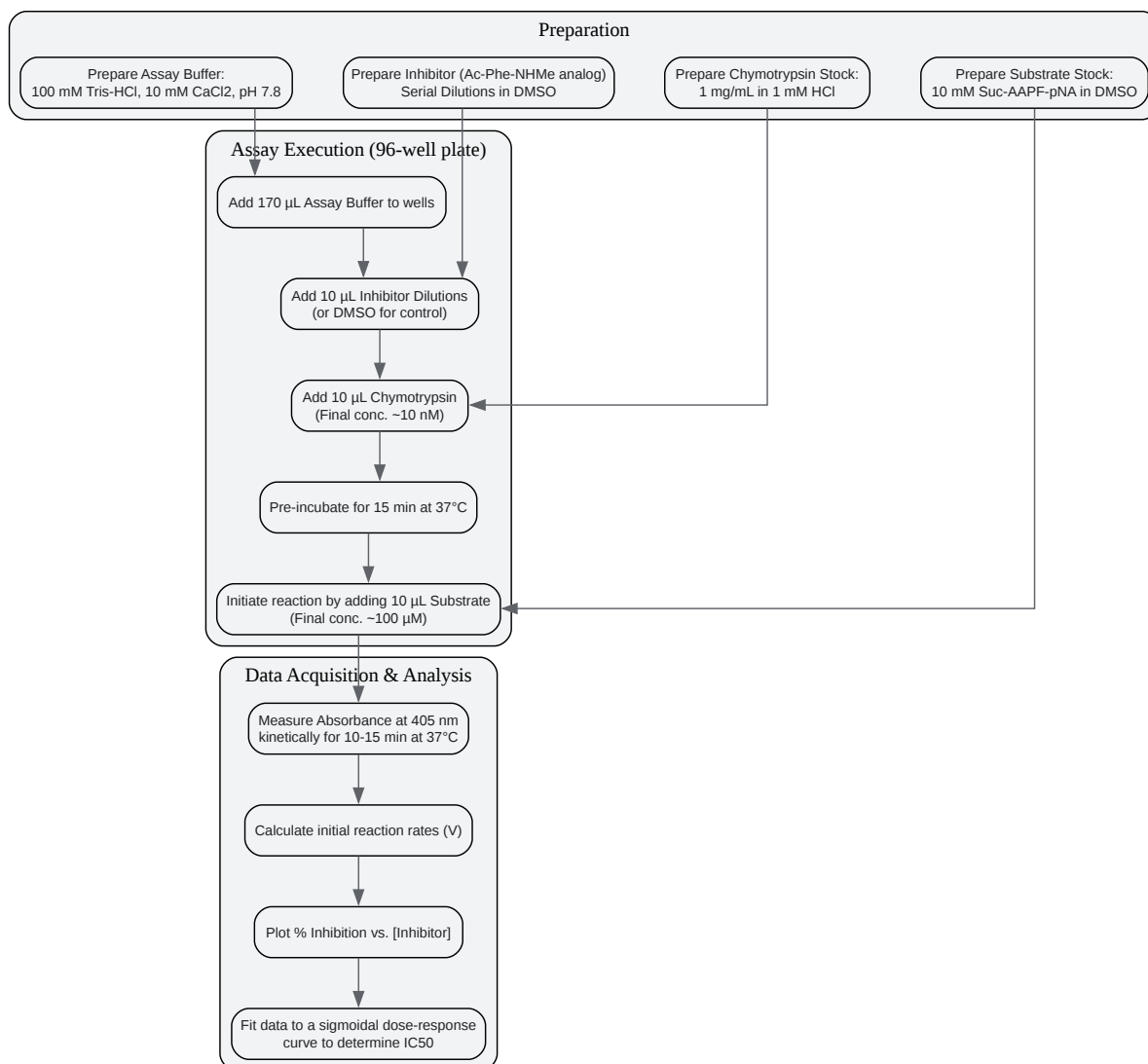
Section 1: Enzymatic Assay for Protease Inhibition

A primary application of **Ac-Phe-NHMe** is as a scaffold for developing protease inhibitors. A key step in this process is to quantify the inhibitory potency of newly synthesized analogs. The following protocol describes a robust in vitro assay to determine the half-maximal inhibitory concentration (IC₅₀) of a test compound (e.g., an **Ac-Phe-NHMe** analog) against bovine pancreatic α -chymotrypsin using a chromogenic substrate.

Principle

The assay measures the enzymatic activity of chymotrypsin by monitoring the hydrolysis of a specific chromogenic substrate, such as Succinyl-Ala-Ala-Pro-Phe-p-nitroanilide (Suc-AAPF-pNA). When cleaved by chymotrypsin, the substrate releases p-nitroaniline (pNA), a yellow-colored product that can be quantified by measuring its absorbance at 405 nm.^[2] In the presence of an inhibitor, the rate of pNA formation is reduced. By measuring the reaction rate at various inhibitor concentrations, a dose-response curve can be generated to calculate the IC₅₀ value.^[3]

Workflow for Chymotrypsin Inhibition Assay



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Caption: Workflow for determining the IC₅₀ of **Ac-Phe-NHMe** analogs against chymotrypsin.

Detailed Protocol: IC50 Determination

- Reagent Preparation:
 - Assay Buffer: 0.1 M Tris-HCl, 0.01 M CaCl₂, pH 7.8.[4]
 - α-Chymotrypsin Stock Solution: Prepare a 1 mg/mL stock solution in 1 mM HCl with 2 mM CaCl₂. Store in aliquots at -20°C. Immediately before use, dilute to the working concentration (e.g., 200 nM) in cold Assay Buffer.
 - Substrate Stock Solution: Prepare a 10 mM stock solution of Suc-AAPF-pNA in DMSO.
 - Inhibitor Stock Solution: Prepare a 10 mM stock solution of the **Ac-Phe-NHMe** analog in DMSO. Perform serial dilutions in DMSO to create a range of concentrations (e.g., from 10 mM to 10 nM).
- Assay Procedure (96-well plate format):
 - To each well, add 170 µL of Assay Buffer.
 - Add 10 µL of the inhibitor serial dilutions to the sample wells. For the 100% activity control (V_o) and 0% activity (blank) wells, add 10 µL of DMSO.
 - Add 10 µL of the diluted chymotrypsin solution to all wells except the blank (add 10 µL of Assay Buffer to the blank). The final enzyme concentration is typically around 10 nM.[2]
 - Mix gently and pre-incubate the plate at 37°C for 15 minutes.
 - Initiate the reaction by adding 10 µL of the substrate solution to all wells. The final substrate concentration is typically around 100 µM.[2]
 - Immediately place the plate in a microplate reader pre-heated to 37°C.
- Data Acquisition:
 - Measure the absorbance at 405 nm every 30 seconds for 10-15 minutes.
- Data Analysis:
 - For each inhibitor concentration, determine the initial reaction velocity (V_i) by calculating the slope of the linear portion of the absorbance vs. time curve (ΔA₄₀₅/min).
 - Calculate the percent inhibition for each concentration using the formula: % Inhibition = $[1 - (V_i - V_{\text{blank}}) / (V_o - V_{\text{blank}})] \times 100$
 - Plot the percent inhibition against the logarithm of the inhibitor concentration.
 - Fit the data using a non-linear regression model (sigmoidal dose-response with variable slope) to determine the IC₅₀ value, which is the concentration of inhibitor that reduces enzyme activity by 50%.[3]

Section 2: Biophysical Characterization of Binding

Understanding the thermodynamics of the interaction between an inhibitor and its target enzyme provides deep insights into the binding mechanism. Isothermal Titration Calorimetry (ITC) is a powerful technique that directly measures the heat released or absorbed during a binding event, allowing for the determination of binding affinity (K_a or K_d), enthalpy (ΔH), entropy (ΔS), and stoichiometry (n) in a single experiment.[5][6]

Principle of ITC

ITC measures the heat change that occurs when a ligand (the **Ac-Phe-NHMe** analog) is titrated into a solution containing a macromolecule (the protease) at constant temperature. The resulting thermogram provides a complete thermodynamic profile of the interaction.[7]

General Protocol for ITC

- Sample Preparation:
 - Protein: Dialyze the purified chymotrypsin extensively against the ITC buffer (e.g., 50 mM sodium phosphate, 100 mM NaCl, pH 7.4). After dialysis, concentrate the protein to a suitable concentration (typically 10-50 μ M).
 - Ligand: Dissolve the **Ac-Phe-NHMe** analog in the final dialysis buffer to a concentration typically 10-20 times that of the protein concentration (e.g., 200-500 μ M). Ensure the DMSO concentration is identical in both protein and ligand solutions to minimize heat of dilution effects.
- ITC Experiment Setup:
 - Instrument: Use a properly calibrated and cleaned ITC instrument.
 - Loading: Load the chymotrypsin solution into the sample cell and the ligand solution into the injection syringe.[8]
 - Parameters: Set the experimental temperature (e.g., 25°C), stirring speed, and injection parameters (e.g., one initial 0.5 μ L injection followed by 19 subsequent 2 μ L injections at 150-second intervals).

- Data Analysis:
 - Integrate the raw titration peaks to obtain the heat change per injection.
 - Subtract the heat of dilution, determined from a control experiment titrating the ligand into buffer alone.
 - Fit the resulting binding isotherm to a suitable binding model (e.g., one-site binding model) to extract the thermodynamic parameters: K_a (and its inverse, the dissociation constant K_d), ΔH , and the stoichiometry n . The Gibbs free energy (ΔG) and entropy (ΔS) can then be calculated using the equation: $\Delta G = -RT\ln(K_a) = \Delta H - T\Delta S$.

Interpreting Thermodynamic Data

Parameter	Interpretation	Favorable Contribution
K_d (nM to μ M)	Dissociation Constant. Measures binding affinity.	Lower K_d indicates tighter binding.
ΔG (kcal/mol)	Gibbs Free Energy. Overall binding energy.	More negative ΔG indicates a more favorable interaction.
ΔH (kcal/mol)	Enthalpy Change. Heat change from bond formation/breakage.	Negative ΔH (exothermic) indicates favorable enthalpic contribution (e.g., hydrogen bonds, van der Waals forces).
$-T\Delta S$ (kcal/mol)	Entropic Contribution. Change in system's disorder.	Negative $-T\Delta S$ (positive ΔS) indicates favorable entropic contribution (e.g., release of water molecules, increased conformational freedom).

Section 3: Cell-Based Assay for Intracellular Protease Activity

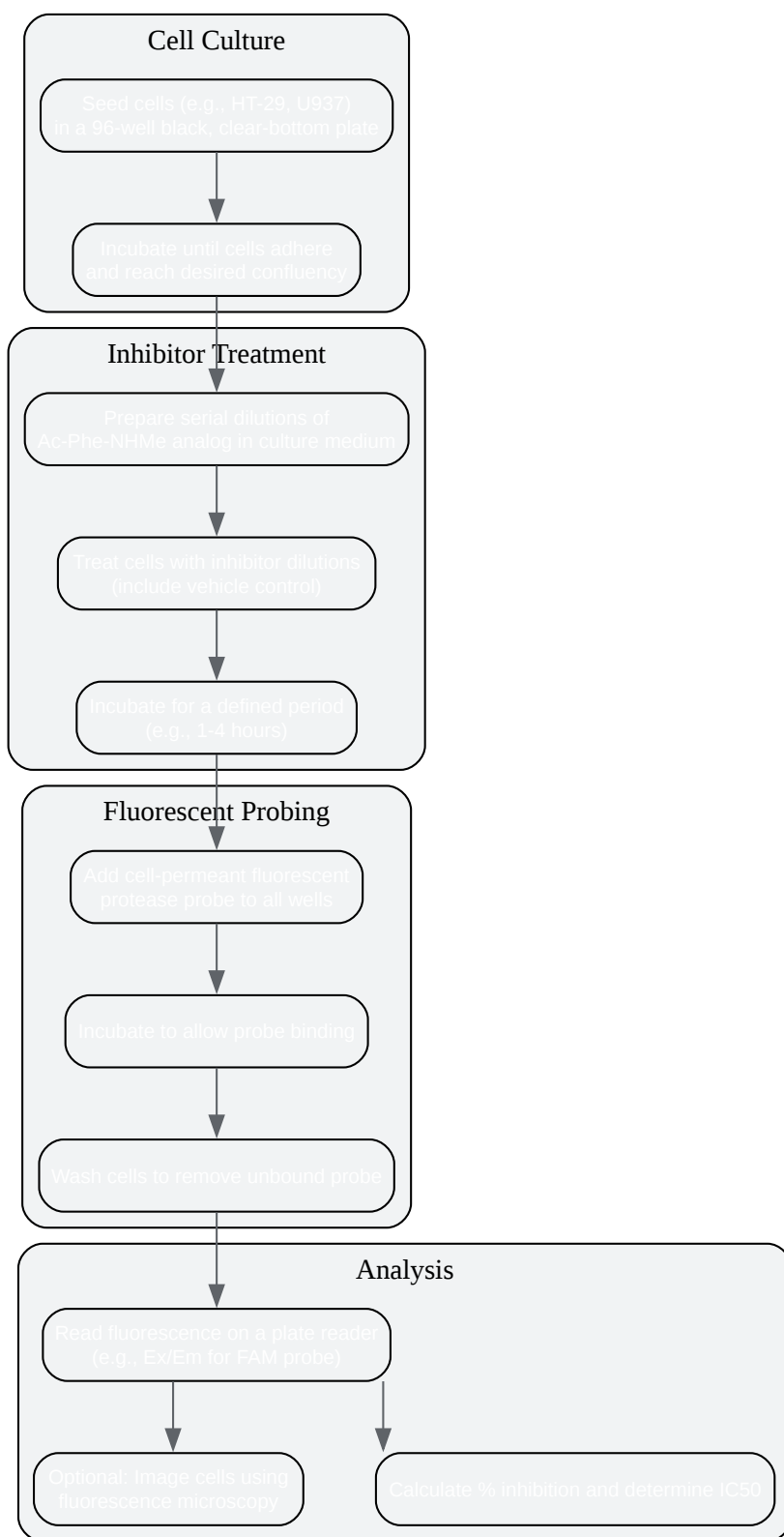
To assess the efficacy of an inhibitor in a more biologically relevant context, a cell-based assay is essential. This protocol describes a method to measure the inhibition of intracellular

chymotrypsin-like serine protease activity in living cells using a cell-permeable fluorescent probe.

Principle

This assay utilizes a cell-permeant, non-cytotoxic fluorescent inhibitor probe that covalently binds to the active site of intracellular chymotrypsin-like proteases. If an active enzyme is present, the probe is retained within the cell, leading to a fluorescent signal. Cells are pre-treated with the test compound (**Ac-Phe-NHMe** analog). If the compound successfully enters the cells and inhibits the target protease, it will prevent the binding of the fluorescent probe, resulting in a reduced signal.

Workflow for Cell-Based Protease Inhibition



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Caption: General workflow for a cell-based assay to measure intracellular protease inhibition.

Detailed Protocol: Intracellular Inhibition

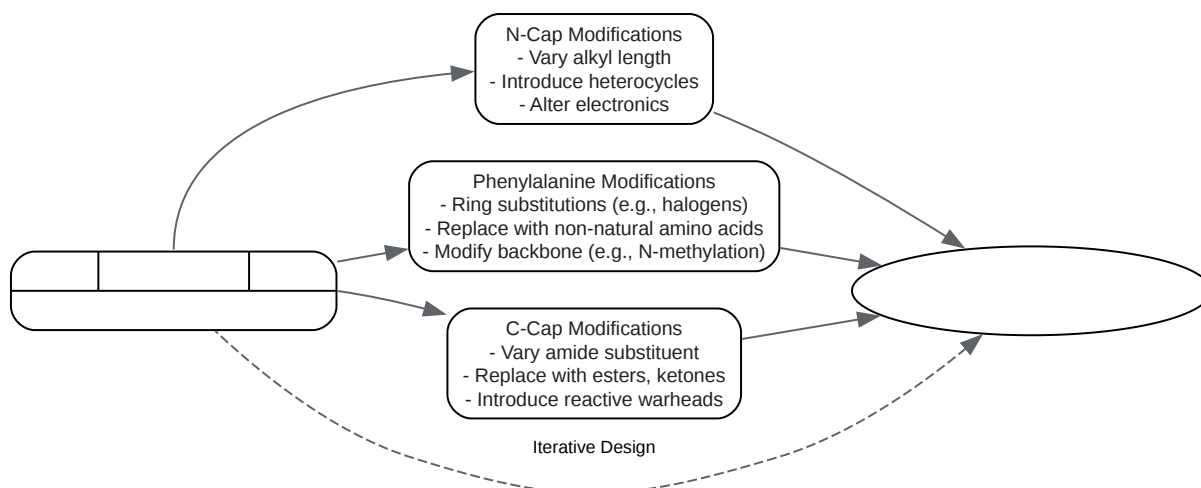
- Cell Culture:
 - Seed an appropriate cell line known to express the target protease (e.g., a human cancer cell line or immune cell line) in a 96-well, black, clear-bottom plate at a suitable density.
 - Incubate under standard conditions (e.g., 37°C, 5% CO₂) until cells are healthy and adherent.
- Inhibitor Treatment:
 - Prepare serial dilutions of the **Ac-Phe-NHMe** analog in complete cell culture medium.
 - Remove the old medium from the cells and add the medium containing the inhibitor dilutions. Include wells with medium and vehicle (e.g., DMSO) as a negative control.
 - Incubate for a period sufficient for the compound to enter the cells and engage the target (e.g., 1 to 4 hours).
- Fluorescent Probe Labeling:
 - Add a cell-permeable, chymotrypsin-specific fluorescent probe (e.g., a FAM-Phe-CMK probe) to all wells at the recommended concentration.
 - Incubate for the recommended time (e.g., 60 minutes) to allow the probe to enter the cells and bind to active proteases.
- Wash and Readout:
 - Gently wash the cells twice with a wash buffer (e.g., PBS) to remove any unbound probe.
 - Add fresh buffer or medium to the wells.
 - Measure the fluorescence intensity using a fluorescence plate reader with appropriate excitation and emission wavelengths for the chosen fluorophore.
 - Optionally, visualize the cells using a fluorescence microscope.

- Data Analysis:
 - Calculate the percent inhibition of the fluorescent signal for each inhibitor concentration relative to the vehicle control.
 - Plot the data and perform a non-linear regression analysis to determine the cellular IC50 value.

Section 4: Structure-Activity Relationship (SAR) Insights

The **Ac-Phe-NHMe** scaffold is a starting point for optimization. SAR studies involve systematically modifying the structure and measuring the impact on biological activity to design more potent and selective inhibitors.

Logical Framework for SAR



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Caption: Iterative cycle of Structure-Activity Relationship (SAR) studies starting from the **Ac-Phe-NHMe** scaffold.

Representative SAR Table for Ac-Phe-NHMe Analogs

The following table presents hypothetical data for a series of **Ac-Phe-NHMe** analogs to illustrate key SAR principles for chymotrypsin inhibitors. Modifications are made to the N-acetyl group (R^1), the phenylalanine ring (R^2), and the C-terminal methylamide (R^3).

Compound	R ¹ (N-Cap)	R ² (Phe Ring)	R ³ (C-Cap)	Chymotrypsin IC ₅₀ (μM)	Rationale / Interpretation
1 (Parent)	CH ₃ CO-	H	-NHCH ₃	150	Baseline activity of the core scaffold.
2	(CH ₃) ₃ CCO-	H	-NHCH ₃	50	Increased steric bulk at N-terminus can improve interactions in the S2/S3 pocket.
3	CH ₃ CO-	4-F	-NHCH ₃	75	Electron-withdrawing group on the phenyl ring can enhance binding through specific interactions.
4	CH ₃ CO-	H	-NHCH ₂ CH ₃	120	Minor change at C-terminus shows this position is less sensitive for this series.
5	CH ₃ CO-	H	-COCF ₃	5	Introduction of an electrophilic ketone "warhead" can form a

covalent
adduct with
the catalytic
serine,
leading to
potent, often
irreversible,
inhibition.

Disclaimer: The data in this table is illustrative and intended for educational purposes to demonstrate SAR principles. Actual results would require experimental validation.

Conclusion

Ac-Phe-NHMe is a versatile and indispensable tool in the early stages of drug discovery, particularly for the development of protease inhibitors. Its simple, stable structure provides an ideal starting point for chemical elaboration and SAR studies. The protocols and principles outlined in these application notes offer a robust framework for researchers to characterize the inhibitory activity, binding thermodynamics, and cellular efficacy of novel **Ac-Phe-NHMe**-based compounds, thereby accelerating the journey from initial hit to viable drug candidate.

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